

Cephradine sodium CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cephradine sodium

Cat. No.: B12650098

[Get Quote](#)

An In-depth Technical Guide to Cephradine Sodium

This technical guide provides a comprehensive overview of **Cephradine sodium**, intended for researchers, scientists, and professionals in drug development. The guide details its chemical properties, mechanism of action, and relevant experimental protocols.

Chemical and Physical Properties

Cephradine is a first-generation cephalosporin antibiotic.^{[1][2]} It is a semi-synthetic antibiotic derived from cephalosporin. The sodium salt form is also utilized. Below is a summary of its key identifiers and properties.

Identifier	Value	Reference
IUPAC Name	sodium (6R,7R)-7-((R)-2-amino-2-(cyclohexa-1,4-dien-1-yl)acetamido)-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate	[3]
CAS Number	57584-26-6	[3]
Molecular Formula	C16H18N3NaO4S	[3]
Molecular Weight	371.39 g/mol	[3]
Synonyms	Cefradine sodium, Maxisorin, UNII-04FRJ20XNF	[3]

A related compound is Cephadrine in its free base form, which has the CAS number 38821-53-3 and the molecular formula C16H19N3O4S.[4][5][6]

Mechanism of Action

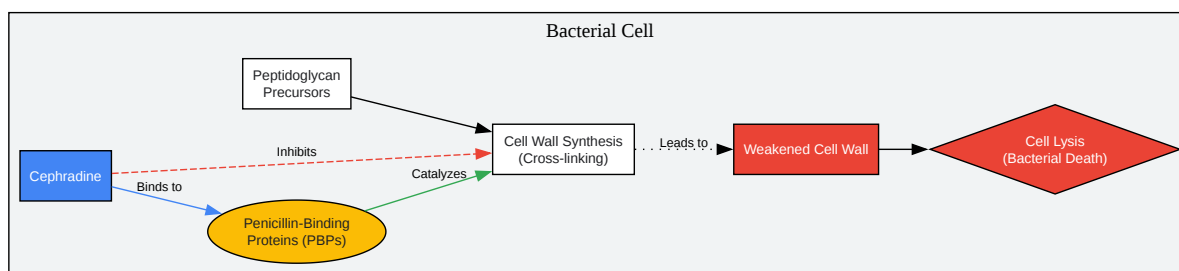
Cephadrine exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1][7] The primary target of Cephadrine is a group of enzymes known as penicillin-binding proteins (PBPs).[1][2]

The key steps in its mechanism of action are:

- **Binding to PBPs:** The β -lactam ring in the structure of Cephadrine mimics the D-alanyl-D-alanine moiety of the peptidoglycan precursors. This allows it to bind to the active site of PBPs.[1]
- **Inhibition of Transpeptidation:** This binding inhibits the transpeptidation activity of the PBPs, which is the final and crucial step in the cross-linking of the peptidoglycan chains that form the bacterial cell wall.[2][7]
- **Cell Wall Weakening and Lysis:** The inhibition of peptidoglycan synthesis leads to a weakened and unstable cell wall. Consequently, the bacterial cell cannot withstand the

internal osmotic pressure, resulting in cell lysis and death.[1]

Cephadrine is effective against a broad spectrum of Gram-positive bacteria and some Gram-negative bacteria.[1]



[Click to download full resolution via product page](#)

Mechanism of Action of Cephadrine.

Experimental Protocols

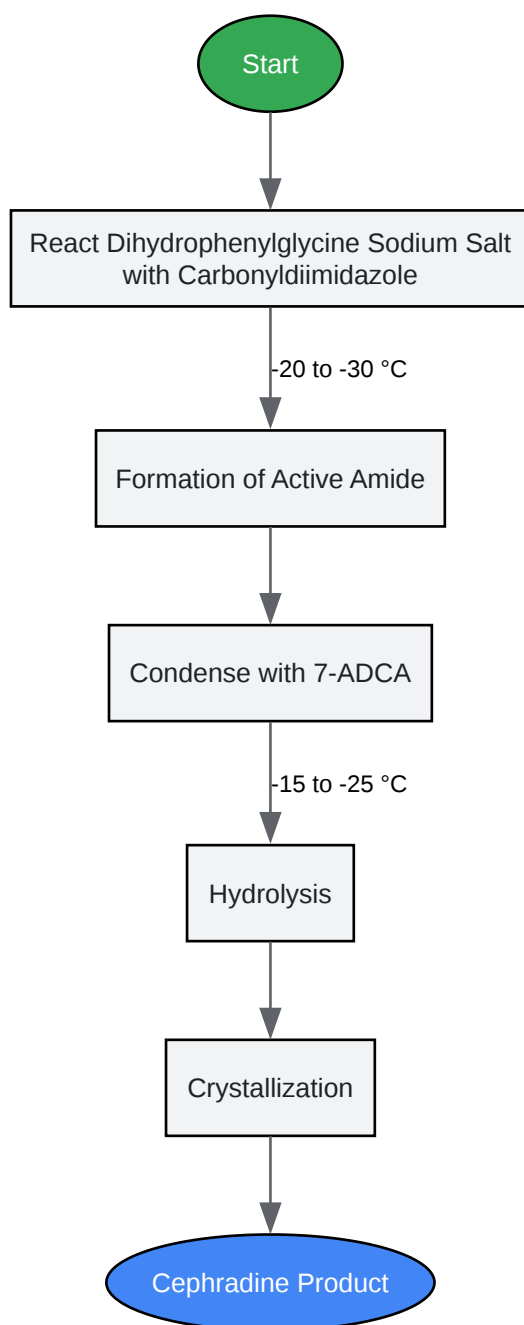
A common method for the synthesis of Cephadrine involves the acylation of 7-aminodesacetoxyccephalosporanic acid (7-ADCA).[8]

Materials:

- Dihydrophenylglycine sodium salt
- Carbonyldiimidazole
- 7-ADCA
- Anhydrous solvents (e.g., dichloromethane, chloroform, toluene, DMA, DMF)

Procedure:

- Preparation of Active Amide: Dihydrophenylglycine sodium salt is reacted with carbonyldiimidazole in an anhydrous solvent to form an active amide. The molar ratio of dihydrophenylglycine sodium salt to carbonyldiimidazole is typically 1:1.0–1.6. The reaction is carried out at a temperature of -20 to -30 °C.[8]
- Condensation with 7-ADCA: The active amide is then reacted with 7-ADCA. The molar ratio of 7-ADCA to dihydrophenylglycine sodium salt is approximately 1:1.0–1.4, and the reaction temperature is maintained between -15 and -25 °C.[8]
- Hydrolysis and Crystallization: Following the condensation reaction, the product is hydrolyzed and crystallized to yield Cephadrine.[8]



[Click to download full resolution via product page](#)

General workflow for the synthesis of Cephadrine.

HPLC is a widely used technique for the quantification of Cephadrine in pharmaceutical formulations and biological samples.[9][10][11]

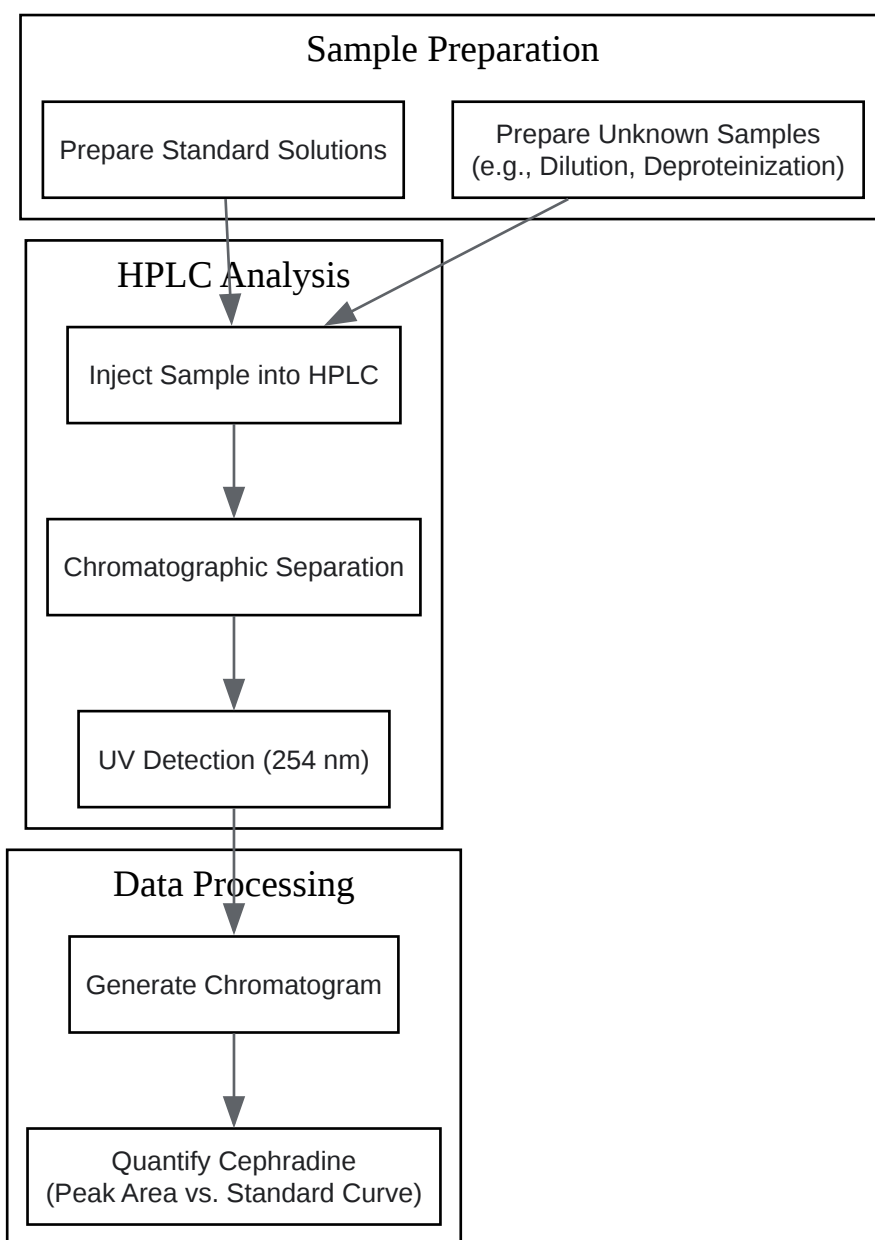
Sample Preparation:

- **Standard Solution:** A standard solution of 100 µg/mL Cephadrine can be prepared by dissolving 100 mg of Cephadrine in 1000 mL of methanol. Serial dilutions are then made to prepare a range of concentrations (e.g., 2.5-12.5 µg/mL).[\[10\]](#)[\[11\]](#)
- **Biological Samples:** For serum samples, deproteinization is required before injection into the HPLC system. Urine samples may be diluted. For stomach contents, purification using a Sep-Pak C18 cartridge may be necessary.[\[9\]](#)

HPLC Conditions: The following table summarizes typical HPLC conditions for Cephadrine analysis.

Parameter	Condition	Reference
Column	Zorbax 300-SCX Agilent Column (5µm, 4.6×250 mm)	[10] [11]
Mobile Phase A	25 mM Ammonium acetate pH 5.0	[12]
Mobile Phase B	Acetonitrile	[12]
Mixing Ratio	95% A : 5% B	[12]
Flow Rate	0.6 mL/min	[12]
Column Temperature	50 °C	[12]
Injection Volume	1 µL	[12]
UV Detection	254 nm	[12]

Data Analysis: The concentration of Cephadrine in the samples is determined by comparing the peak area from the sample chromatogram to a standard curve generated from the analysis of the standard solutions.



[Click to download full resolution via product page](#)

Workflow for the quantitative analysis of Cephadrine by HPLC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the mechanism of Cephadrine? [synapse.patsnap.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. medkoo.com [medkoo.com]
- 4. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 5. Cephadrine | C₁₆H₁₉N₃O₄S | CID 38103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Cefradine | 38821-53-3 [chemicalbook.com]
- 7. m.youtube.com [m.youtube.com]
- 8. CN101643477A - Synthesis method of cefradine - Google Patents [patents.google.com]
- 9. Qualitative and quantitative analysis of cephradine in biological materials by high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. asiapharmaceutics.info [asiapharmaceutics.info]
- 11. researchgate.net [researchgate.net]
- 12. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [Cephadrine sodium CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12650098#cephadrine-sodium-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com